

# Norcarane-3-amine, hydrochloride: A Technical Overview

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Norcarane-3-amine, hydrochloride

Cat. No.: B1660538

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## Introduction

**Norcarane-3-amine, hydrochloride**, also known by its IUPAC name bicyclo[4.1.0]heptan-3-amine; hydrochloride, is a bicyclic amine of interest in synthetic and medicinal chemistry. Its rigid, three-dimensional structure, conferred by the fused cyclopropane and cyclohexane rings, makes it a potentially valuable scaffold for the development of novel therapeutic agents. This technical guide provides a summary of the currently available chemical information for this compound.

## Core Chemical Properties

A comprehensive search of available scientific literature and chemical databases reveals limited experimentally determined data for **Norcarane-3-amine, hydrochloride**. The following table summarizes the basic chemical identifiers and computed properties.

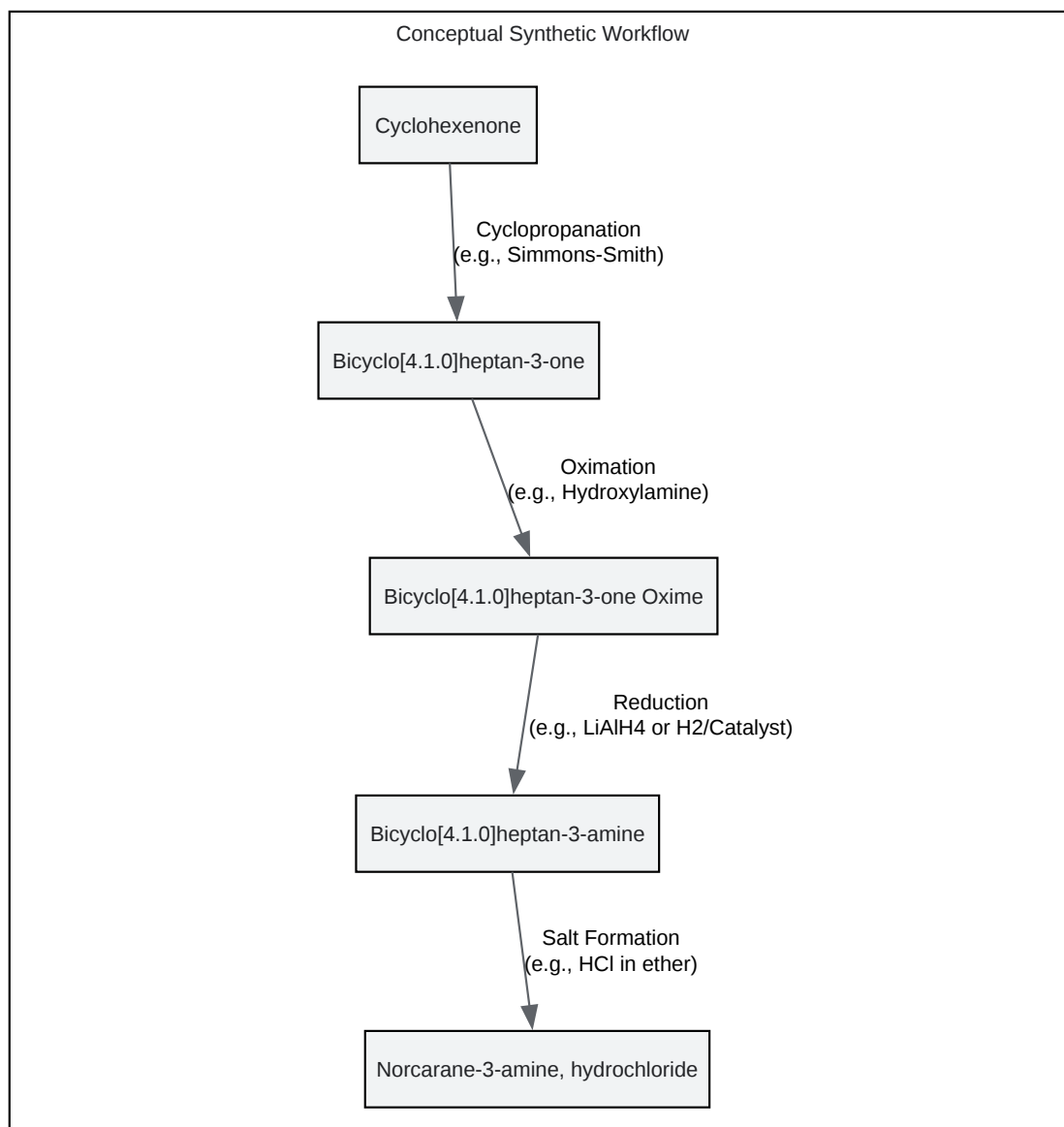
Property	Value	Source
IUPAC Name	bicyclo[4.1.0]heptan-3-amine; hydrochloride	Smolecule[1]
Synonyms	3-Aminonorcarane hydrochloride	-
CAS Number	78293-49-9	Smolecule[2]
Molecular Formula	C <sub>7</sub> H <sub>14</sub> ClN	Smolecule[2]
Molecular Weight	147.64 g/mol	Smolecule[2]

Note: At the time of this publication, experimentally determined physical properties such as melting point, boiling point, pKa, and solubility for **Norcarane-3-amine, hydrochloride** are not publicly available. Similarly, detailed spectroscopic data (NMR, IR, Mass Spectrometry) have not been found in the surveyed literature.

## Synthesis and Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis of **Norcarane-3-amine, hydrochloride** are not readily available in the public domain. General synthetic strategies for related bicyclo[4.1.0]heptane derivatives often involve the cyclopropanation of a corresponding cyclohexene precursor, followed by functional group manipulations to introduce the amine.

One plausible, though not explicitly documented, synthetic pathway could involve the following conceptual steps, illustrated in the workflow diagram below. This diagram represents a logical synthetic approach rather than a published experimental protocol.



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Caption: Conceptual workflow for the synthesis of **Norcarane-3-amine, hydrochloride**.

## Biological Activity and Signaling Pathways

There is currently no publicly available information regarding the biological activity, mechanism of action, or associated signaling pathways for **Norcarane-3-amine, hydrochloride**. The pharmacological profile of this specific compound has not been detailed in the scientific literature.

Research on other bicycloheptane amine derivatives has suggested potential interactions with central nervous system targets, but these findings cannot be directly extrapolated to **Norcarane-3-amine, hydrochloride** without specific experimental validation.

## Future Research Directions

The lack of comprehensive data on **Norcarane-3-amine, hydrochloride** highlights several opportunities for future research:

- **Synthesis and Characterization:** Development and publication of a robust and scalable synthetic route, accompanied by full characterization of the compound and its intermediates using modern analytical techniques (NMR, IR, MS, and elemental analysis).
- **Physicochemical Profiling:** Detailed experimental determination of key physicochemical properties, including solubility, pKa, and lipophilicity (LogP), which are critical for assessing its drug-likeness.
- **Pharmacological Screening:** In vitro and in vivo screening to elucidate the biological targets and pharmacological effects of the compound. This could involve binding assays for various receptors and enzymes, as well as functional assays to determine its activity.
- **Structure-Activity Relationship (SAR) Studies:** Synthesis and evaluation of analogs to establish a clear understanding of the relationship between the chemical structure and biological activity.

The unique conformational constraints of the norcarane scaffold could impart novel pharmacological properties, making **Norcarane-3-amine, hydrochloride** and its derivatives an intriguing area for further investigation in drug discovery.

## Conclusion

While **Norcarane-3-amine, hydrochloride** is commercially available, a significant gap exists in the scientific literature regarding its detailed chemical and biological properties. This technical guide summarizes the currently known information and proposes a conceptual framework for its synthesis. Further experimental investigation is required to fully elucidate the characteristics and potential applications of this compound for researchers, scientists, and drug development professionals.

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## References

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)